

Technical Support Center: Resolving Co-elution of PCB 66 and PCB 95

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Compound of Interest

Compound Name: 2,3',4,4'-Tetrachlorobiphenyl

CAS No.: 32598-10-0

Cat. No.: B1205411

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Welcome to the technical support center for gas chromatography (GC) analysis of Polychlorinated Biphenyls (PCBs). This guide is designed for researchers, scientists, and drug development professionals to troubleshoot and resolve the common analytical challenge of co-eluting PCB congeners, specifically PCB 66 and PCB 95.

As Senior Application Scientists, we understand that achieving baseline separation of all 209 PCB congeners is a significant challenge. The co-elution of PCB 66 (**2,3',4,4'-tetrachlorobiphenyl**) and PCB 95 (2,2',3,5',6-pentachlorobiphenyl) is a well-documented issue that can compromise data accuracy and integrity. This guide provides in-depth troubleshooting strategies, frequently asked questions, and detailed protocols to help you overcome this hurdle.

Troubleshooting Guide

This section addresses specific issues you might encounter during your experiments in a practical question-and-answer format.

Q1: I'm observing significant co-elution of PCB 66 and PCB 95 on my current column. What are my immediate

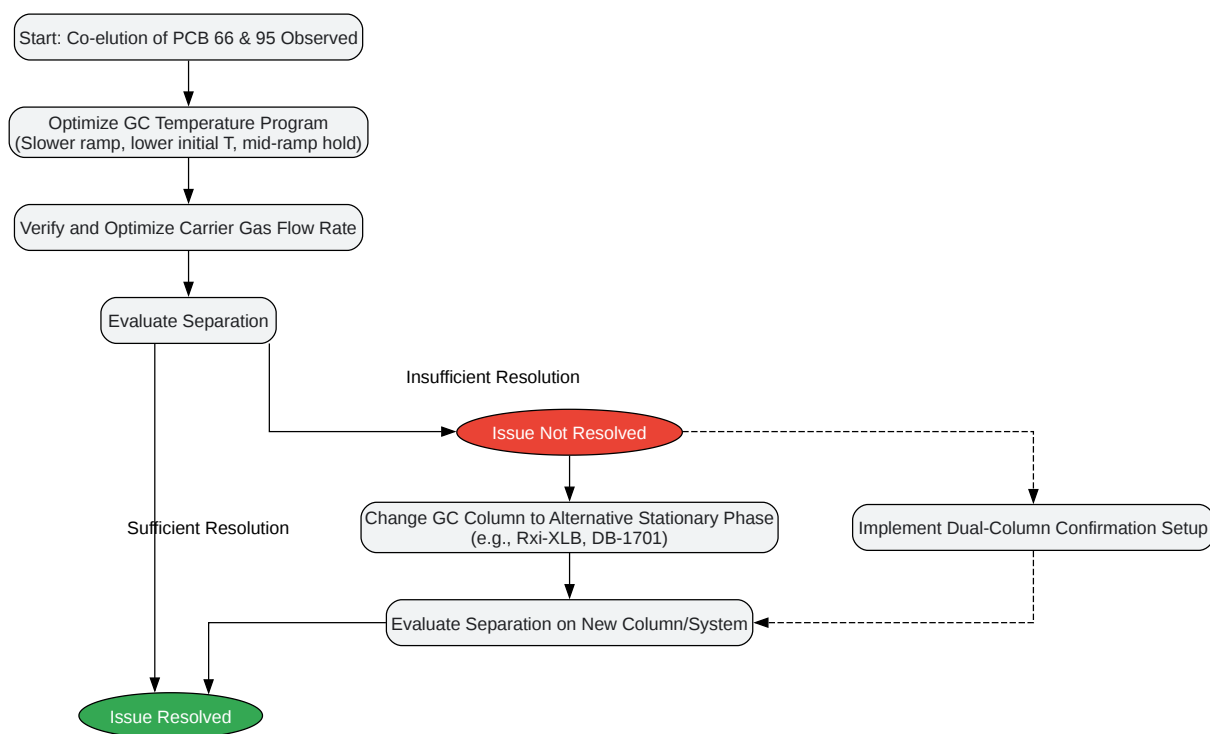
options to improve separation?

A1: When faced with co-elution of PCB 66 and PCB 95, your immediate actions should focus on optimizing your current GC method and considering alternative chromatographic conditions. Here's a step-by-step approach:

1. Review and Optimize Your GC Temperature Program: The temperature program directly influences the separation of compounds. A suboptimal program can lead to peak broadening and co-elution.
 - Decrease the Ramp Rate: A slower temperature ramp rate provides more time for the analytes to interact with the stationary phase, which can improve resolution. An optimal ramp rate can be estimated as 10°C per column hold-up time.[\[1\]](#)[\[2\]](#)
 - Lower the Initial Oven Temperature: For early-eluting peaks, a lower initial temperature can enhance separation. A good starting point is 20°C below the boiling point of your sample solvent for splitless injection.[\[1\]](#)[\[2\]](#)
 - Introduce a Mid-Ramp Isothermal Hold: If the critical pair elutes in the middle of the chromatogram, introducing an isothermal hold just before their elution can improve separation. A good starting point for the hold temperature is 45°C below the elution temperature of the co-eluting pair.[\[1\]](#)
2. Evaluate Your Carrier Gas Flow Rate: The linear velocity of the carrier gas affects column efficiency. Ensure your flow rate is set to the optimal value for your carrier gas (e.g., Helium at ~35 cm/sec).
3. Consider a Different Stationary Phase: If optimizing the method on your current column fails, the most effective solution is often to switch to a column with a different selectivity. Not all columns are created equal when it comes to separating this specific pair.
 - Move Beyond Standard 5% Phenyl Phases: While columns like the DB-5ms are common for general PCB analysis, they are known to have issues with the PCB 66/95 pair.[\[3\]](#)
 - Consider a Mid-Polarity or Specialized Phase: Columns with different selectivities, such as those with a higher cyanopropyl content or specialized phases like the Rxi-XLB, can provide

the necessary resolution. The Rxi-XLB, for instance, has demonstrated excellent separation for other critical PCB pairs.[4]

Below is a workflow to guide your troubleshooting process:



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Caption: Troubleshooting workflow for resolving PCB 66 and 95 co-elution.

Q2: My lab primarily uses a standard 5% phenyl-methylpolysiloxane column (e.g., DB-5ms). Is it possible to achieve separation of PCB 66 and 95 on this phase?

A2: While challenging, it is sometimes possible to improve the separation of PCB 66 and 95 on a 5% phenyl-methylpolysiloxane column, although complete baseline resolution may not be achievable. Success is highly dependent on the specific column's condition, dimensions, and the optimization of the analytical method.

Here's what you can do:

- **Methodical Temperature Program Optimization:** Follow the detailed protocol for temperature program development outlined in the "Experimental Protocols" section below. Small, incremental changes to the ramp rate and hold times can sometimes be sufficient to resolve closely eluting peaks.
- **Column Dimensions:** A longer column (e.g., 60 m vs. 30 m) will provide more theoretical plates and can enhance resolution. A smaller internal diameter (e.g., 0.18 mm vs. 0.25 mm) can also improve efficiency.
- **Mass Spectrometry Deconvolution:** If you are using a mass spectrometer (MS) as your detector, you may be able to use deconvolution software to mathematically separate the signals of the two co-eluting congeners, provided there are unique ions for each.^[5]

However, it is important to manage expectations. For routine and robust analysis where accurate quantification of both congeners is critical, switching to a more suitable stationary phase is the recommended and more reliable solution.

Q3: What is a dual-column confirmation, and how can it help with the PCB 66/95 co-elution issue?

A3: Dual-column confirmation is a technique where the sample extract is analyzed on two different GC columns with dissimilar stationary phases.[6] This is a cornerstone of many regulatory methods, including EPA Method 8082A, for confirming the identity of analytes.

How it works: The principle is that it is highly unlikely for two different compounds to co-elute on two different stationary phases with different selectivities. If a peak is identified as a specific congener on both columns based on its retention time, the confidence in that identification is significantly increased.

Application to PCB 66/95: If PCB 66 and PCB 95 co-elute on your primary column (e.g., a DB-5ms), they will likely have different retention times on a confirmatory column with a different polarity (e.g., a DB-1701, which has a 14% cyanopropylphenyl-methylpolysiloxane phase).[3] This allows for the individual quantification of each congener.

Implementation: A dual-column setup can be achieved by either:

- Two separate injections on two different GC systems, each with a different column.
- A single injection that is split onto two different columns installed in the same GC oven, often with two separate detectors. This is a more efficient approach for high-throughput laboratories.

Frequently Asked Questions (FAQs)

Why are PCB 66 and PCB 95 so difficult to separate?

The difficulty in separating PCB 66 and PCB 95 stems from their similar physicochemical properties, which lead to similar retention behavior on many common GC stationary phases. Although PCB 95 is a pentachlorobiphenyl and PCB 66 is a tetrachlorobiphenyl, their specific chlorine substitution patterns result in comparable volatility and interaction with the stationary phase.

What are the recommended GC columns for resolving PCB 66 and PCB 95?

While no single column can separate all 209 PCB congeners, some columns offer better selectivity for the PCB 66/95 pair than the standard 5% phenyl phases.

Stationary Phase Type	Example Columns	Key Advantages
Low-bleed, low-polarity, specialized phenyl-arylene polymer	Rxi-XLB, DB-XLB	Excellent selectivity for difficult-to-separate PCB congeners.[3][4]
Mid-polarity with cyanopropyl content	DB-1701, Rtx-200	Offers different selectivity compared to 5% phenyl phases, making it a good confirmatory column.[3][7]
Ionic Liquid Phases	SLB-IL59, SLB-IL76	Unique separation mechanisms that can resolve congeners that co-elute on traditional phases.[8]

Can High-Performance Liquid Chromatography (HPLC) be used to separate PCB 66 and 95?

While gas chromatography is the traditional and most common technique for PCB analysis, HPLC can also be used.[9] Reversed-phase HPLC with a C18 column can separate PCBs based on their hydrophobicity. However, developing an HPLC method to resolve all 209 congeners is also challenging, and GC is generally preferred for its higher resolution for these compounds.

Experimental Protocols

Detailed Protocol for Optimizing a GC Temperature Program

This protocol provides a systematic approach to optimizing your GC temperature program to improve the resolution of PCB 66 and PCB 95.

Objective: To achieve baseline separation or significantly improve the resolution of PCB 66 and PCB 95.

Materials:

- GC system with an appropriate detector (ECD or MS)
- GC column (your current column and/or a recommended alternative)
- A standard solution containing PCB 66 and PCB 95 at a known concentration.

Procedure:

- Establish a Baseline:
 - Run your current analytical method with the PCB 66/95 standard.
 - Record the chromatogram and note the retention times and resolution of the target peaks.
- Optimize the Initial Temperature and Hold Time:
 - Set the initial oven temperature to approximately 20°C below the boiling point of your injection solvent.
 - Use an initial hold time of 0.5 to 1 minute.
 - Inject the standard and observe the effect on early-eluting peaks. While PCB 66 and 95 are not very early eluters, this step ensures good chromatography from the start.
- Optimize the Temperature Ramp Rate:
 - Start with a moderate ramp rate (e.g., 10°C/min).
 - Perform a series of runs, decreasing the ramp rate in small increments (e.g., to 8°C/min, then 5°C/min, then 2°C/min).
 - Analyze the chromatogram from each run, paying close attention to the resolution between PCB 66 and PCB 95. A slower ramp will increase the analysis time but should improve resolution.
- Introduce a Mid-Ramp Isothermal Hold (if necessary):

- If a single ramp does not provide adequate separation, introduce an isothermal hold just before the elution of the critical pair.
- Determine the elution temperature of the co-eluting peaks from your best single-ramp run.
- Set a new temperature program with a ramp up to a temperature about 20-30°C below the elution temperature of the pair.
- Hold at this temperature for 1-5 minutes.
- After the hold, resume the temperature ramp to elute the remaining compounds.
- Experiment with the hold temperature and duration to find the optimal conditions.
- Optimize the Final Temperature and Hold Time:
 - Ensure the final temperature is high enough to elute all components of interest from the column. A good rule of thumb is to set it 20°C above the elution temperature of the last analyte.[\[1\]](#)
 - Include a final hold time of 2-5 minutes to ensure the column is clean before the next injection.
- Evaluate and Document:
 - Compare the chromatograms from all runs.
 - Calculate the resolution for PCB 66 and PCB 95 for each set of conditions.
 - Select the temperature program that provides the best resolution without an excessively long run time.
 - Document the final optimized method parameters.

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